

DL-Asparagine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **DL-Asparagine**

Cat. No.: **B7722725**

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Introduction

DL-Asparagine is the racemic mixture of asparagine, a non-essential amino acid that plays a crucial role in the biosynthesis of proteins and the metabolic control of cell functions, particularly in nerve and brain tissue. As a readily available and versatile building block, **DL-Asparagine** and its derivatives are of significant interest in various research and development applications, including peptide synthesis, cell culture media formulation, and as a precursor for pharmaceutical intermediates. This technical guide provides an in-depth overview of the core physicochemical properties, relevant biological pathways, and experimental applications of **DL-Asparagine**.

Physicochemical Properties of Asparagine

The following table summarizes the key quantitative data for **DL-Asparagine** and its related forms. It is important to note the distinction between the anhydrous and monohydrate forms, as their molecular weights and CAS numbers differ. While some of the listed properties are for the L-enantiomer, they provide a close approximation for the DL-racemic mixture.

Property	Value	Form	Reference
CAS Number	3130-87-8	DL-Asparagine Monohydrate	[1]
69833-18-7	DL-Asparagine Monohydrate	[2]	
Molecular Weight	132.12 g/mol	DL-Asparagine (Anhydrous)	[3] [4]
150.13 g/mol	DL-Asparagine Monohydrate	[1]	
Molecular Formula	C ₄ H ₈ N ₂ O ₃	DL-Asparagine (Anhydrous)	[3]
C ₄ H ₁₀ N ₂ O ₄	DL-Asparagine Monohydrate		
Melting Point	~220 °C (decomposes)	DL-Asparagine Monohydrate	[1]
Solubility in Water	2.94 g/100 mL	L-Asparagine	[5]
Soluble	DL-Asparagine Monohydrate	[4]	
pKa (α-carboxyl group)	2.02 - 2.14	L-Asparagine	[6] [7]
pKa (α-amino group)	8.72 - 8.80	L-Asparagine	[5] [6] [7]
Isoelectric Point (pI)	5.43	L-Asparagine	[6]

Experimental Protocols

DL-Asparagine serves as a valuable starting material in various synthetic procedures. The following section details a representative experimental protocol for the preparation of an asparagine derivative.

Synthesis of DL-Asparaginium Nitrate

This protocol describes the synthesis of DL-asparaginium nitrate from **DL-Asparagine** monohydrate, a process relevant to the production of pharmaceutical intermediates.[8]

Materials:

- **DL-Asparagine** monohydrate (98% purity)
- 1 M Nitric Acid
- Deionized Water

Procedure:

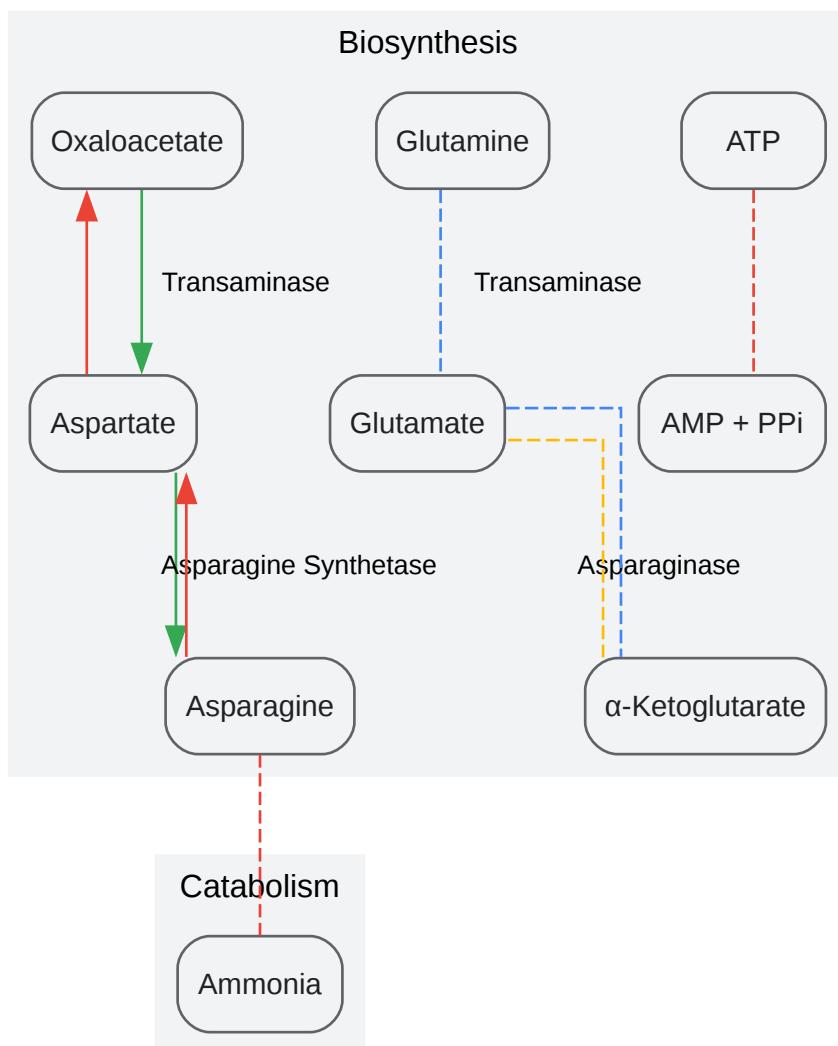
- Dissolve 0.75 g of **DL-Asparagine** monohydrate in 15 ml of deionized water at 25°C.
- Stir the mixture for 20 minutes to ensure complete dissolution.
- To the **DL-Asparagine** solution, add 15 ml of 1 M nitric acid.
- Allow the resulting solution to evaporate at room temperature over the course of several weeks.
- Collect the colorless, needle-like crystals of DL-asparaginium nitrate that form.

Biological Signaling Pathways

Asparagine is not merely a structural component of proteins; it also plays a role in cellular signaling. The following diagrams illustrate key pathways involving asparagine.

Asparagine Biosynthesis and Catabolism

The biosynthesis of asparagine begins with oxaloacetate, a central intermediate in metabolism. The pathway involves the conversion of oxaloacetate to aspartate, which is then amidated to form asparagine. Conversely, the catabolism of asparagine involves its hydrolysis back to aspartate.

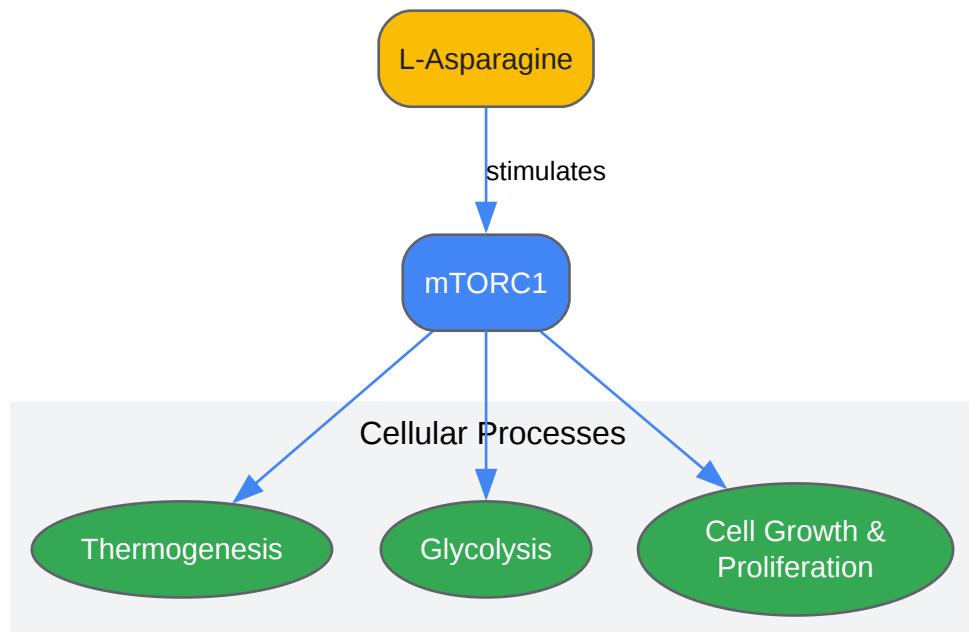


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Caption: Metabolic pathways of asparagine biosynthesis and catabolism.

L-Asparagine and mTORC1 Signaling

Recent research has highlighted the role of L-asparagine in stimulating the mTORC1 signaling pathway, which is a central regulator of cell growth, proliferation, and metabolism. This has significant implications for drug development, particularly in the context of cancer therapeutics and metabolic disorders.



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Caption: L-Asparagine stimulates the mTORC1 signaling pathway.

Conclusion

DL-Asparagine is a fundamental amino acid with diverse applications for researchers and professionals in drug development. Its well-defined physicochemical properties make it a reliable component in chemical synthesis and a key ingredient in cell culture media. Furthermore, the emerging understanding of asparagine's role in critical signaling pathways, such as mTORC1, opens new avenues for therapeutic intervention and drug design. This guide provides a foundational understanding of **DL-Asparagine**, intended to support and facilitate its application in scientific research and pharmaceutical innovation.

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